

# An In-depth Technical Guide to 3-Methoxy-2-nitrobenzoic acid

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## Compound of Interest

Compound Name: 3-(Methoxycarbonyl)-2-nitrobenzoic acid

Cat. No.: B1360844

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of 3-Methoxy-2-nitrobenzoic acid, a versatile chemical intermediate with significant applications in the pharmaceutical and chemical industries. This document will cover its chemical identity, properties, synthesis, and key applications, with a focus on its role in drug development.

## Chemical Identity and Properties

The compound "**3-(Methoxycarbonyl)-2-nitrobenzoic acid**" as named is chemically ambiguous. Based on common chemical nomenclature and available literature, the intended compound is likely 3-Methoxy-2-nitrobenzoic acid.

The International Union of Pure and Applied Chemistry (IUPAC) name for this compound is 3-methoxy-2-nitrobenzoic acid.[1] It is also known by other names such as 2-Nitro-3-methoxybenzoic acid and m-Anisic acid, 2-nitro-.[2]

Table 1: Chemical Identifiers

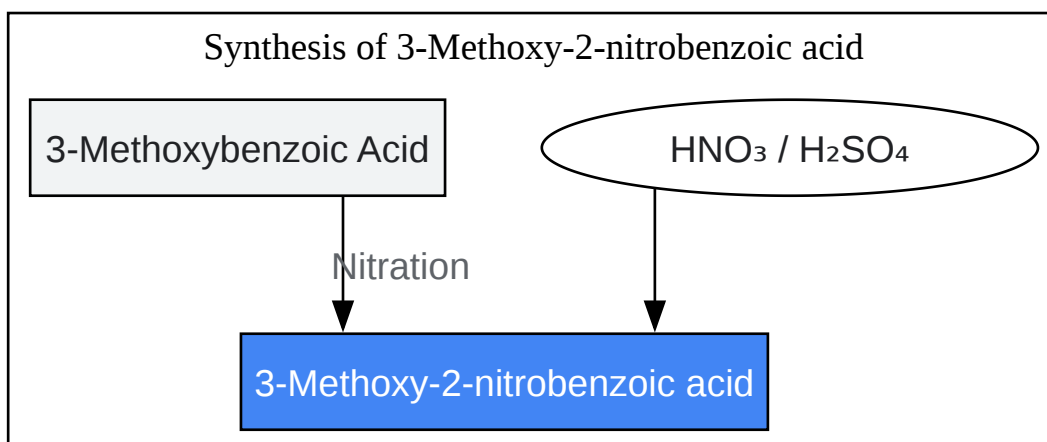
Identifier	Value
IUPAC Name	3-methoxy-2-nitrobenzoic acid[1]
CAS Number	4920-80-3[2]
Molecular Formula	C <sub>8</sub> H <sub>7</sub> NO <sub>5</sub> [3]
Molecular Weight	197.14 g/mol [3]
InChI Key	YMOMYSDAOXOCID-UHFFFAOYSA-N[2]
Canonical SMILES	<chem>COC1=CC=CC(=C1--INVALID-LINK--[O-])C(=O)O</chem>

Table 2: Physical and Chemical Properties

Property	Value	Source
Appearance	White to pale beige powder	ChemicalBook
Melting Point	253-257 °C (lit.)	Sigma-Aldrich
Enthalpy of Sublimation (Δ <sub>sub</sub> H)	136.6 ± 1.3 kJ/mol at 404 K	NIST WebBook[2]
XLogP3	1.6	PubChem[1]

## Synthesis of 3-Methoxy-2-nitrobenzoic acid

The primary method for synthesizing 3-Methoxy-2-nitrobenzoic acid is through the electrophilic nitration of 3-methoxybenzoic acid.[4] The methoxy and carboxylic acid groups on the benzene ring direct the incoming nitro group. Due to steric hindrance from the adjacent carboxylic acid group, the 2-nitro isomer is the major product.[4] Other reported synthetic routes include the oxidation of 3-methoxy-2-nitrotoluene and a multi-step synthesis starting from methyl 3-methylbenzoate.[4]



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Caption: General synthesis pathway for 3-Methoxy-2-nitrobenzoic acid.

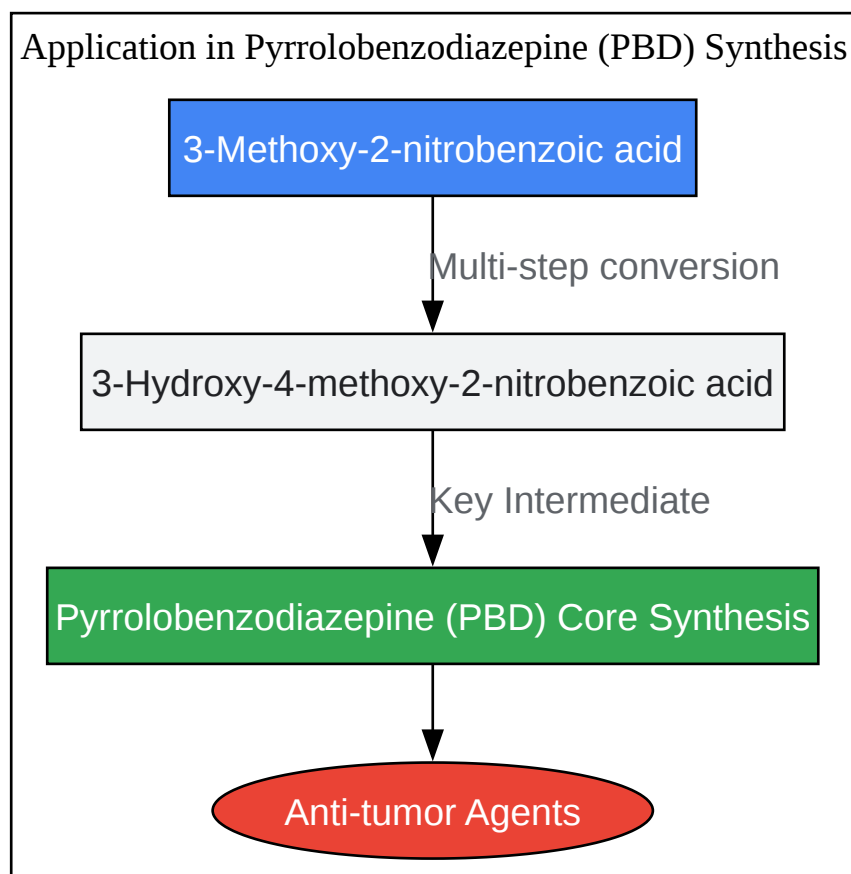
The following is a generalized protocol based on typical electrophilic aromatic substitution reactions:

- **Reaction Setup:** In a flask equipped with a stirrer and maintained in an ice bath, slowly add concentrated sulfuric acid to 3-methoxybenzoic acid.
- **Nitrating Agent Preparation:** Separately, prepare a nitrating mixture by carefully adding concentrated nitric acid to concentrated sulfuric acid in an ice bath.
- **Nitration:** Slowly add the nitrating mixture dropwise to the solution of 3-methoxybenzoic acid while maintaining a low temperature (typically 0-10 °C) to control the reaction.
- **Reaction Monitoring:** Monitor the progress of the reaction using an appropriate analytical technique such as Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC).
- **Work-up:** Once the reaction is complete, pour the reaction mixture over crushed ice. The solid product will precipitate out of the solution.
- **Purification:** Collect the precipitate by filtration, wash it with cold water until the washings are neutral, and then dry it. Further purification can be achieved by recrystallization from a suitable solvent like ethanol.

## Applications in Drug Development and Organic Synthesis

3-Methoxy-2-nitrobenzoic acid is a valuable building block in organic synthesis, primarily due to its multiple reactive functional groups.[5] The carboxylic acid can undergo esterification and amidation, while the nitro group can be reduced to an amine, which opens up a wide range of further chemical transformations.[4]

A significant application of this compound is as a key intermediate in the synthesis of pyrrolobenzodiazepine (PBD) compounds, a class of molecules known for their anti-tumor activity.[4]



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Caption: Role of 3-Methoxy-2-nitrobenzoic acid in PBD synthesis.

While 3-Methoxy-2-nitrobenzoic acid itself is not reported to have significant biological activity, its derivatives have been investigated as potential therapeutics. For instance, some derivatives have been identified as potent enzyme inhibitors, such as inhibitors of fatty acid amide hydrolase.<sup>[4]</sup> This highlights the importance of this scaffold in medicinal chemistry for the development of novel bioactive molecules.

## Analytical Methods

High-Performance Liquid Chromatography (HPLC) is a commonly used analytical technique for the separation and analysis of 3-Methoxy-2-nitrobenzoic acid.

A general reverse-phase HPLC method for the analysis of 3-Methoxy-2-nitrobenzoic acid is as follows:

- Column: A C18 stationary phase column (e.g., Newcrom R1) is suitable.
- Mobile Phase: A mixture of acetonitrile (MeCN), water, and an acid such as phosphoric acid or formic acid (for Mass Spectrometry compatibility).<sup>[6]</sup>
- Detection: UV detection at an appropriate wavelength.
- Application: This method can be used for monitoring reaction progress, assessing purity, and for preparative separation to isolate impurities.<sup>[6]</sup>

## Safety and Handling

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, 3-Methoxy-2-nitrobenzoic acid is classified with the following hazards:

Table 3: GHS Hazard Information

Hazard Code	Description
H315	Causes skin irritation
H319	Causes serious eye irritation
H335	May cause respiratory irritation

Source: PubChem[1]

Appropriate personal protective equipment (PPE), including gloves, eye protection, and a dust mask, should be used when handling this compound. It should be stored in a well-ventilated area.

This technical guide provides a summary of the available information on 3-Methoxy-2-nitrobenzoic acid. Researchers and drug development professionals can use this as a starting point for further investigation and application of this versatile chemical compound.

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## References

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